

# In-depth Technical Guide: Magnetic Susceptibility of Solid Chromous Iodide

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## Compound of Interest

Compound Name: *Chromous iodide*

Cat. No.: *B13812784*

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## Abstract

This technical guide provides a comprehensive overview of the magnetic properties of solid **chromous iodide** ( $\text{CrI}_2$ ). It details the material's antiferromagnetic nature, presents available quantitative data on its magnetic susceptibility, and outlines the experimental protocols for its synthesis and magnetic characterization. The guide also includes visualizations of the crystal structure and the experimental workflow for magnetic susceptibility measurements to facilitate a deeper understanding of this inorganic compound.

## Introduction

**Chromous iodide**, or chromium(II) iodide ( $\text{CrI}_2$ ), is an inorganic compound that has garnered interest for its distinct magnetic properties. Unlike its more extensively studied counterpart, chromium(III) iodide ( $\text{CrI}_3$ ), which is a layered ferromagnetic material,  $\text{CrI}_2$  exhibits antiferromagnetism at low temperatures. Understanding the magnetic susceptibility of solid  $\text{CrI}_2$  is crucial for its potential applications in spintronics and as a precursor in the synthesis of other chromium compounds. This guide synthesizes the available scientific literature to provide a detailed technical resource for researchers in the field.

## Magnetic Properties of Solid Chromous Iodide

Solid **chromous iodide** is paramagnetic at room temperature and transitions to an antiferromagnetic state at a specific critical temperature known as the Néel temperature ( $T_N$ ). In the paramagnetic state, the magnetic moments of the individual  $\text{Cr}^{2+}$  ions are randomly oriented. As the material is cooled below the Néel temperature, these magnetic moments align in an antiparallel fashion, resulting in a net magnetic moment of zero in the absence of an external magnetic field.

## Quantitative Magnetic Susceptibility Data

Comprehensive temperature-dependent magnetic susceptibility data for solid  $\text{CrI}_2$  is not widely tabulated in publicly accessible literature. However, key magnetic parameters have been reported.



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Note: The magnetic moment of high-spin chromium(II) compounds is generally observed to be slightly lower than the theoretical spin-only value and is largely independent of temperature in the paramagnetic region.

## Crystal Structure of Chromous Iodide

Solid **chromous iodide** crystallizes in a monoclinic system with a pseudo-hexagonal structure. It adopts the cadmium iodide ( $\text{CdI}_2$ ) structure motif, which consists of layers of edge-sharing  $\text{CrI}_6$  octahedra. Within these layers, the chromium(II) ions ( $\text{Cr}^{2+}$ ) are coordinated to six iodide

ions ( $I^-$ ). This layered structure is a key factor influencing its two-dimensional magnetic behavior.



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Diagram 1: Simplified representation of the layered crystal structure of  $CrI_2$ .

## Experimental Protocols

### Synthesis of Solid Chromous Iodide

A common method for the synthesis of pure solid **chromous iodide** involves the thermal decomposition of chromium(III) iodide.

Materials:

- Chromium(III) iodide ( $CrI_3$ )
- High-vacuum furnace or tube furnace
- Quartz tube
- Inert gas (e.g., Argon)

Procedure:

- Place a sample of  $CrI_3$  in a quartz tube.

- Evacuate the tube to a high vacuum and then backfill with an inert gas.
- Heat the quartz tube in a furnace to a temperature of approximately 700 °C.
- At this temperature, CrI<sub>3</sub> decomposes into solid CrI<sub>2</sub> and gaseous iodine (I<sub>2</sub>).
  - Reaction:  $2 \text{CrI}_3(\text{s}) \rightarrow 2 \text{CrI}_2(\text{s}) + \text{I}_2(\text{g})$
- The gaseous iodine can be sublimed and collected in a cooler part of the apparatus.
- The remaining solid product is **chromous iodide**.
- Cool the furnace to room temperature under the inert atmosphere before recovering the CrI<sub>2</sub> sample.

## Measurement of Magnetic Susceptibility

The magnetic susceptibility of solid CrI<sub>2</sub> as a function of temperature is typically measured using a Superconducting Quantum Interference Device (SQUID) magnetometer or a vibrating sample magnetometer (VSM).

Instrumentation:

- SQUID Magnetometer or VSM
- Sample holder (e.g., gelatin capsule or quartz tube)
- Cryostat for temperature control

Procedure:

- A precisely weighed sample of solid CrI<sub>2</sub> is placed in a sample holder.
- The sample holder is mounted in the magnetometer.
- The sample chamber is evacuated and then filled with a small amount of helium gas for thermal contact.
- The sample is cooled to the lowest desired temperature (e.g., 2 K).

- A small, constant magnetic field (e.g., 1000 Oe) is applied.
- The magnetic moment of the sample is measured as the temperature is slowly increased.
- The molar magnetic susceptibility ( $\chi_M$ ) is calculated from the measured magnetic moment ( $m$ ), the applied magnetic field ( $H$ ), the molar mass of  $\text{CrI}_2$  ( $M$ ), and the mass of the sample ( $w$ ) using the formula:
  - $\chi_M = (m * M) / (w * H)$
- The data is typically plotted as inverse molar magnetic susceptibility ( $1/\chi_M$ ) versus temperature ( $T$ ). In the paramagnetic region, this plot should be linear, following the Curie-Weiss law:
  - $1/\chi_M = (T - \theta) / C$  where  $C$  is the Curie constant and  $\theta$  is the Weiss constant. The Néel temperature can be identified as the temperature at which the susceptibility shows a cusp or a maximum before decreasing at lower temperatures.



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Diagram 2: Workflow for determining the magnetic susceptibility of solid  $\text{CrI}_2$ .

## Conclusion

Solid **chromous iodide** ( $\text{CrI}_2$ ) is an antiferromagnetic material with a Néel temperature of approximately 45 K. Its layered crystal structure is fundamental to its magnetic properties.

While detailed temperature-dependent magnetic susceptibility data is not readily available in comprehensive tables, the established synthesis and characterization protocols provide a clear pathway for researchers to obtain this information. Further investigation into the magnetic phase diagram and the effects of doping or strain on the magnetic properties of CrI<sub>2</sub> could open up new avenues for its application in advanced electronic and spintronic devices.

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## References

- [1. pubs.aip.org \[pubs.aip.org\]](https://pubs.aip.org)
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